

Safeguarding Research: Proper Disposal Procedures for SR3335

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Compound of Interest

Compound Name: SR3335

Cat. No.: B1682619

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For researchers, scientists, and drug development professionals utilizing **SR3335**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step logistical information for the safe handling and disposal of this potent research compound. Adherence to these procedures is paramount to mitigate risks and ensure compliance with safety regulations.

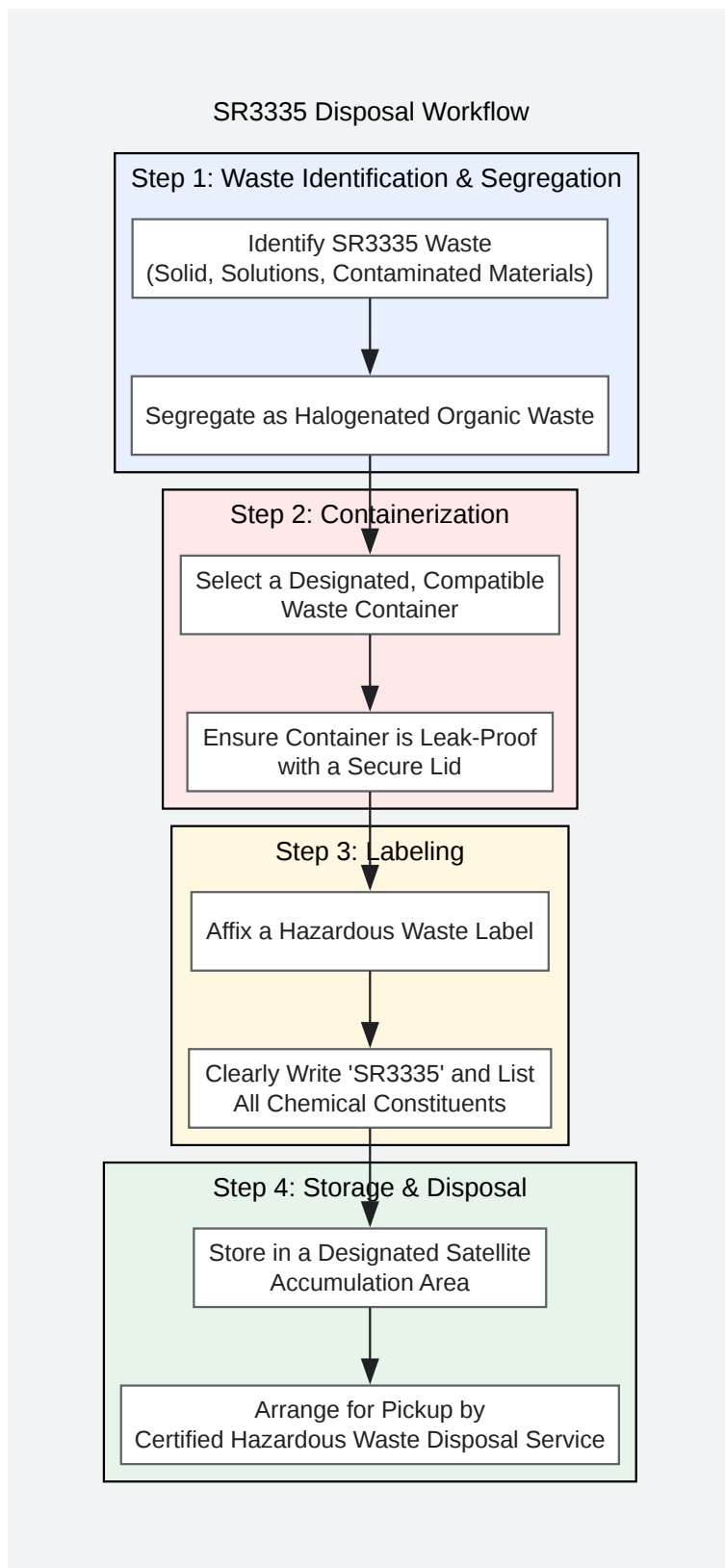
Chemical and Safety Data at a Glance

A summary of key quantitative data for **SR3335** is presented below, offering a quick reference for its physical and chemical properties.

| Property | Value | Reference |
|--|--|-----------|
| Molecular Formula | C ₁₃ H ₉ F ₆ NO ₃ S ₂ | [1] |
| Molecular Weight | 405.3 g/mol | [1] |
| Appearance | Crystalline solid | [2] |
| Solubility in Ethanol | 33 mg/mL | [2] |
| Solubility in DMSO | 16 mg/mL | [2] |
| Solubility in Dimethyl Formamide (DMF) | 20 mg/mL | [2] |
| Storage Temperature | -20°C | [2] |

SR3335 Disposal Workflow

The following diagram outlines the procedural flow for the proper disposal of **SR3335** waste.



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Caption: A flowchart illustrating the key stages for the safe disposal of **SR3335** waste.

Detailed Disposal Protocol

The following step-by-step guide provides a detailed methodology for the safe disposal of **SR3335**. This protocol is based on general best practices for handling halogenated organic compounds in a laboratory setting.^{[3][4][5][6]}

1. Personal Protective Equipment (PPE): Before handling **SR3335**, ensure appropriate PPE is worn, including safety goggles, a lab coat, and chemical-resistant gloves.^{[4][6]}

2. Waste Segregation:

- Solid Waste: Unused or expired solid **SR3335** should be collected as hazardous chemical waste. Do not mix with non-hazardous waste.
- Solutions: Solutions containing **SR3335** should be disposed of as halogenated organic liquid waste.^{[3][4][5]} Do not pour down the drain.^[4] Keep halogenated and non-halogenated solvent waste in separate containers to minimize disposal costs.^[3]
- Contaminated Materials: Any materials, such as pipette tips, vials, or absorbent paper, that are contaminated with **SR3335** should be treated as hazardous waste and disposed of accordingly.

3. Waste Container Requirements:

- Use a designated, properly labeled, and chemically compatible waste container.^{[7][8]}
- The container must be in good condition, free from leaks, and have a secure, tight-fitting lid.^{[7][9]}
- Ensure the container is not overfilled; a general guideline is to fill it to no more than 90% capacity.

4. Labeling of Waste Containers:

- Immediately label the waste container with a hazardous waste tag.[3][10]
- Clearly indicate the contents, including "**SR3335**" and the full names of any solvents or other chemicals present in the waste mixture.[5] Avoid using chemical formulas or abbreviations.[5]
- Include the name of the principal investigator, laboratory location, and the date of waste accumulation.

5. Storage of Waste:

- Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.[9]
- Ensure the storage area is well-ventilated.[3]
- Store incompatible waste types separately to prevent accidental reactions.[9]

6. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor.
- Follow all institutional and local regulations for the disposal of hazardous chemical waste.

Disclaimer: This document provides general guidance. Always consult your institution's specific safety protocols and the material's Safety Data Sheet (SDS) before handling and disposing of any chemical.[2] **SR3335** is for research use only and not for human or veterinary use.[2]

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